

Unveiling the Spectral Dynamics of JPW1114: A Technical Guide for Advanced Research

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Compound of Interest

Compound Name: Di-2-ANEPEQ

Cat. No.: B15553596

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This technical guide provides an in-depth analysis of the spectral properties of the voltage-sensitive dye JPW1114, also known as **di-2-ANEPEQ**. Designed for researchers, scientists, and drug development professionals, this document offers a comprehensive overview of the dye's photophysical characteristics, detailed experimental protocols for its application, and a visualization of its mechanism of action. JPW1114 is a fast-response potentiometric probe crucial for monitoring submillisecond membrane potential changes in excitable cells, making it a valuable tool in neuroscience, cardiology, and high-throughput screening for drug discovery.

Core Spectral Properties of JPW1114

The spectral characteristics of JPW1114 are highly sensitive to its local environment, a key feature for a voltage-sensitive dye. Its fluorescence properties, particularly its absorption and emission maxima, exhibit significant shifts depending on the polarity of the solvent and whether it is unbound or integrated into a lipid membrane. These shifts are fundamental to its function as a probe of membrane potential.

Quantitative Spectral Data

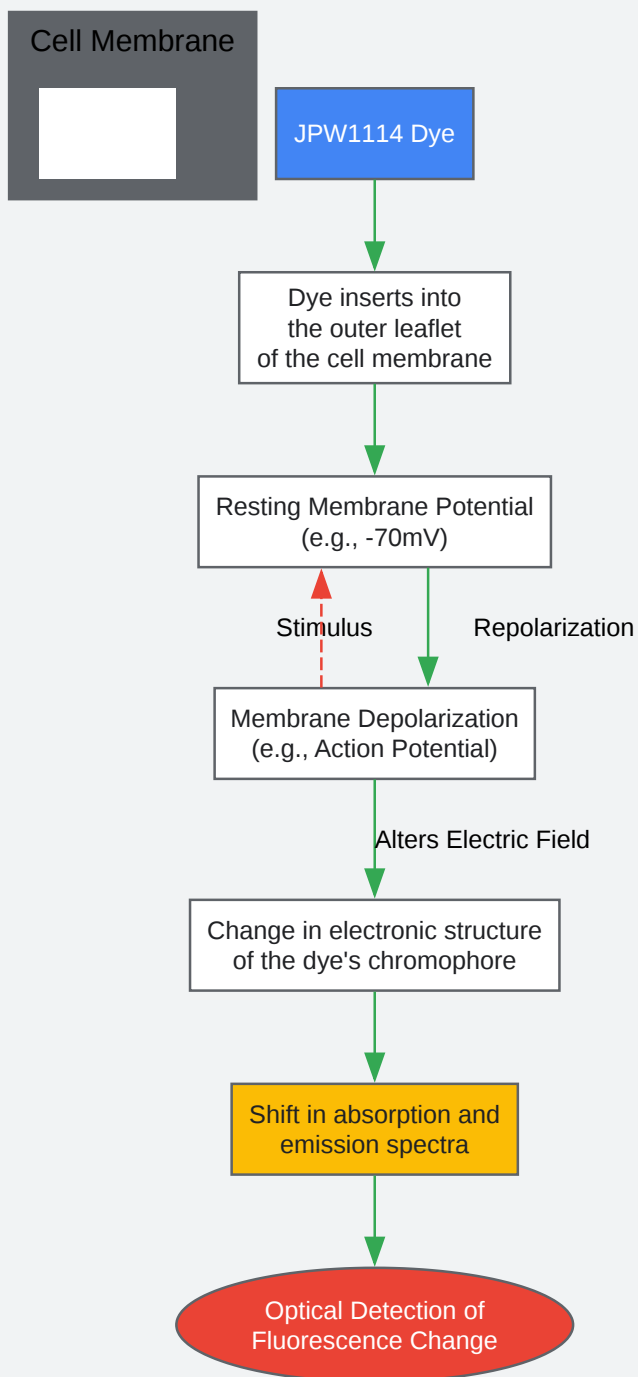
The following table summarizes the key spectral properties of JPW1114 compiled from various sources. It is important to note that the fluorescence quantum yield is highly dependent on the dye's environment and a specific value for JPW1114 is not consistently reported in the literature. ANEP dyes, in general, are weakly fluorescent in aqueous solutions and exhibit a significant increase in fluorescence upon binding to membranes.

Property	Value	Solvent/Environment
Absorption Maximum (λ_{abs})	532 nm	Ethanol[1]
477.5 nm	Multilamellar Lipid Vesicles (MLVs)[1]	
Emission Maximum (λ_{em})	748 nm	Ethanol[1]
624 nm	Multilamellar Lipid Vesicles (MLVs)[1]	
Molar Extinction Coefficient (ϵ)	$\sim 36,000 \text{ cm}^{-1}\text{M}^{-1}$	Methanol (for cationic ANEPEQ dyes)[2]
Recommended Excitation Range	510-540 nm	Not specified[1]
Fluorescence Quantum Yield (Φ_{f})	Not specified	Environment-dependent

Mechanism of Action: Voltage Sensing

JPW1114 belongs to the class of fast-response, electrochromic voltage-sensitive dyes. Its mechanism of action is based on a change in its electronic structure in response to alterations in the electric field across the cell membrane. This change in electronic distribution directly affects the dye's fluorescent properties, leading to a shift in its excitation and emission spectra. This rapid response allows for the detection of transient membrane potential changes, such as those occurring during an action potential.

Mechanism of JPW1114 as a Voltage-Sensitive Dye

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Mechanism of JPW1114 Voltage Sensing

Experimental Protocols

The following are detailed methodologies for the characterization and application of JPW1114.

Protocol 1: Determination of Spectral Properties

This protocol outlines the steps to measure the absorption and fluorescence emission spectra of JPW1114.

Materials:

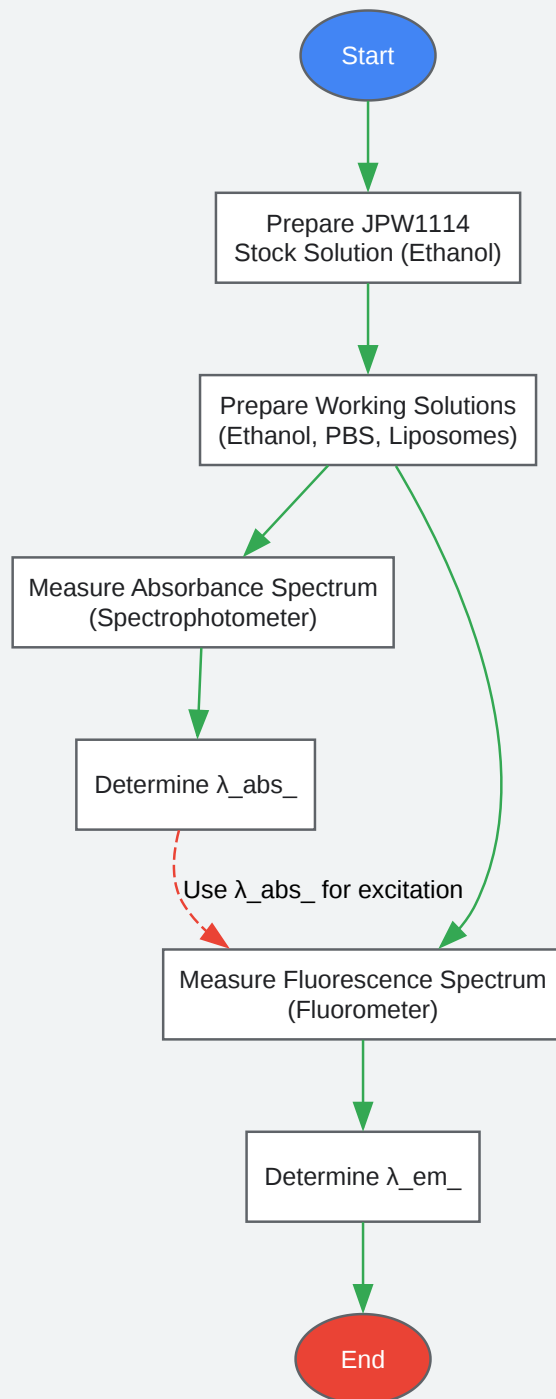
- JPW1114 (**di-2-ANEPEQ**)
- Spectroscopy-grade ethanol
- Phosphate-buffered saline (PBS), pH 7.4
- Liposome preparation (e.g., multilamellar vesicles composed of a suitable lipid mixture)
- Spectrophotometer
- Fluorometer
- Quartz cuvettes

Methodology:

- **Stock Solution Preparation:** Prepare a concentrated stock solution of JPW1114 in spectroscopy-grade ethanol (e.g., 1 mM). Store in the dark at -20°C.
- **Working Solution Preparation:**
 - **In Ethanol:** Dilute the stock solution in ethanol to a final concentration suitable for spectral measurements (typically in the micromolar range).
 - **In Aqueous Buffer:** Dilute the stock solution in PBS. Note that JPW1114 is weakly fluorescent in aqueous solutions.

- In Liposomes: Add a small aliquot of the JPW1114 stock solution to a suspension of liposomes in PBS and incubate to allow for membrane incorporation.
- Absorption Spectroscopy:
 - Record the absorbance spectrum of the JPW1114 solutions from approximately 350 nm to 700 nm using a spectrophotometer.
 - Use the respective solvent or buffer as a blank.
 - Determine the wavelength of maximum absorbance (λ_{abs}).
- Fluorescence Spectroscopy:
 - Using a fluorometer, excite the sample at its absorption maximum (or a suitable wavelength within the excitation range).
 - Record the fluorescence emission spectrum over a range that covers the expected emission (e.g., 550 nm to 850 nm).
 - Determine the wavelength of maximum emission (λ_{em}).

Workflow for Spectral Characterization of JPW1114

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JPW1114 Spectral Characterization Workflow

Protocol 2: Measurement of Membrane Potential Changes in Live Cells

This protocol provides a general guideline for using JPW1114 to optically measure changes in membrane potential in cultured cells.

Materials:

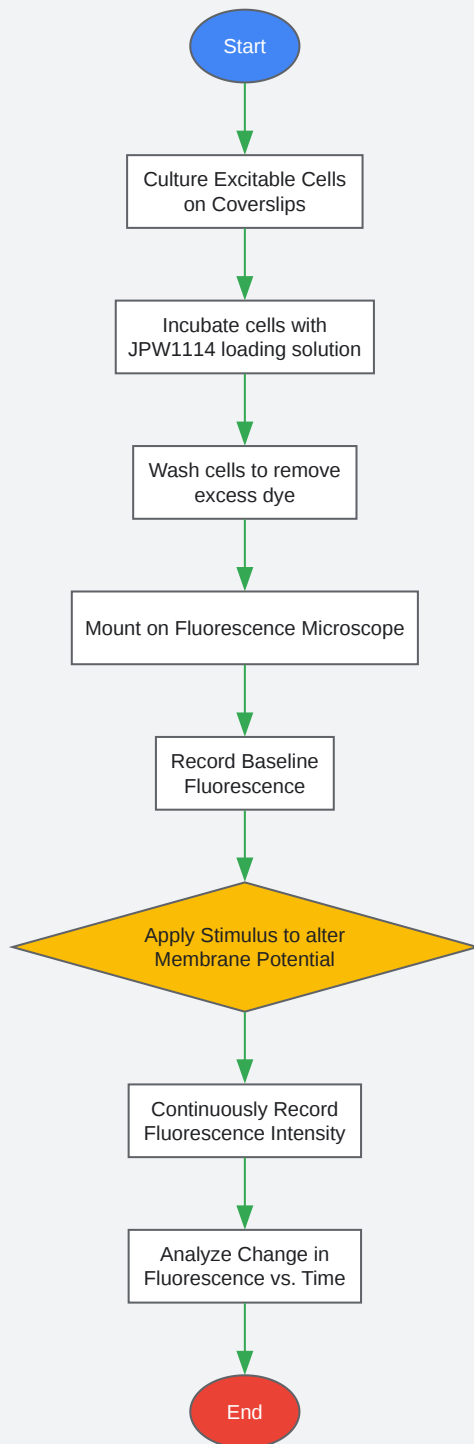
- Cultured excitable cells (e.g., neurons, cardiomyocytes) on coverslips
- JPW1114 stock solution (in ethanol or DMSO)
- Physiological saline solution (e.g., Hanks' Balanced Salt Solution, HBSS)
- Reagents to induce membrane potential changes (e.g., high potassium solution for depolarization)
- Fluorescence microscope equipped with appropriate filters, a light source, and a sensitive camera

Methodology:

- Cell Preparation: Culture cells on coverslips suitable for microscopy.
- Dye Loading:
 - Prepare a loading solution by diluting the JPW1114 stock solution in physiological saline to a final concentration of 1-10 μM .
 - Incubate the cells with the loading solution for 5-20 minutes at room temperature, protected from light.
 - Wash the cells with fresh physiological saline to remove excess dye.
- Imaging:
 - Mount the coverslip with the stained cells onto the fluorescence microscope.

- Excite the cells using a wavelength near the absorption maximum of the membrane-bound dye (e.g., ~480 nm).
- Record the fluorescence emission using a long-pass filter (e.g., >610 nm).
- Inducing and Recording Membrane Potential Changes:
 - Establish a baseline fluorescence recording.
 - Perfuse the cells with a stimulus to induce a change in membrane potential (e.g., high potassium solution to cause depolarization).
 - Continuously record the fluorescence intensity during and after the stimulus.
 - Analyze the change in fluorescence intensity over time, which corresponds to the change in membrane potential.

Workflow for Membrane Potential Measurement with JPW1114

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Membrane Potential Measurement Workflow

Conclusion

JPW1114 is a powerful tool for the real-time optical measurement of membrane potential in living cells. Its environment-sensitive spectral properties are the basis for its function. This guide provides the essential data and methodologies to effectively utilize JPW1114 in a research setting. For optimal results, it is recommended that researchers empirically determine the ideal dye concentration and loading conditions for their specific cell type and experimental setup.

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References

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